

Tyrphostin 23 stability and storage conditions

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Compound Focus: Tyrphostin 23

CAS No.: 118409-57-7

Cat. No.: S517479

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Chemical Identity & Storage Specifications

The table below summarizes the key identification and storage information for **Tyrphostin 23** (AG-18) from safety data sheets.

Property	Specification
Product Name	AG-18 [1] [2]
CAS Number	118409-57-7 [1] [2]
Synonyms	Tyrphostin 23, Tyrphostin A23, RG-50810 [1] [2]
Molecular Formula	$C_{10}H_6N_2O_2$ [1] [2]
Molecular Weight	186.17 g/mol [1]
Appearance	Solid [1] [2]
Recommended Storage	Cool place; tightly closed container in dry, well-ventilated area [1]
Recommended Temperature	2 - 8 °C [1] or -20°C (powder) [2]
Incompatible Materials	Strong oxidizing agents [1]

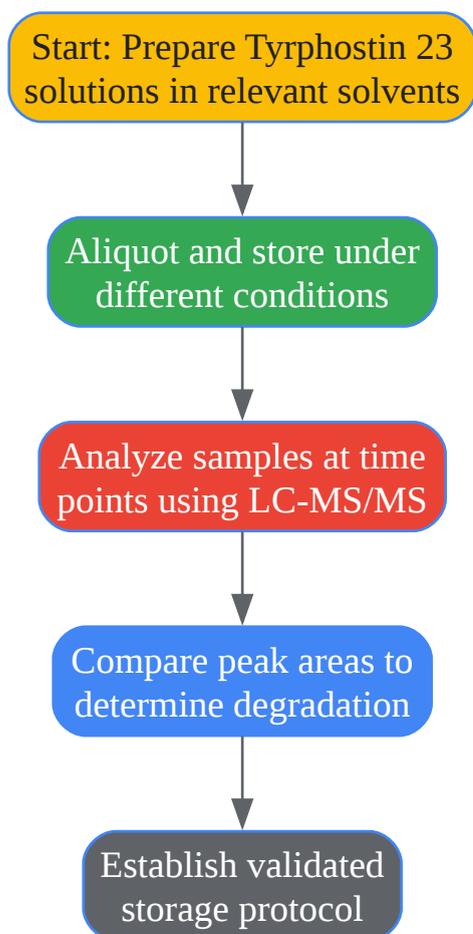
Stability & Handling Guidelines

Understanding the stability profile of **Tyrphostin 23** is crucial for obtaining reliable experimental results.

- **Stability Statement:** The chemical is **stable under recommended storage conditions** [1] [2].
- **Major Stability Concern:** A key study highlights that Tyrphostin A9 (a closely related compound) is **susceptible to hydrolysis** [3]. The degradation product was identified as 3,5-di-tert-butyl-4-hydroxybenzaldehyde. This suggests that Tyrphostins, as a class, may be sensitive to aqueous environments.
- **Stability in Biological Matrices:** The same study found that Tyrphostin A9 **degrades faster in murine plasma than in cell culture media** [3]. This is critical for planning and interpreting pharmacokinetics and cell-based assays.
- **Handling Precautions:** To prevent stability issues and ensure personal safety:
 - **Avoid dust formation** and avoid breathing vapors, mist, or gas [1].
 - **Handle with gloves** and use equipment for eye protection [1].
 - **Do not eat, drink, or smoke** when using this product [1].

Experimental Validation of Stability

For critical experiments, it is advisable to validate the stability of your **Tyrphostin 23** stock under your specific conditions. The following workflow, adapted from a published LC-MS/MS method for Tyrphostin A9, can serve as a guide [3].



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Key Steps for Validation:

- **Preparation:** Make stock solutions in appropriate solvents (e.g., DMSO).
- **Storage Conditions:** Store aliquots under various conditions you wish to test (e.g., 4°C, -20°C, through multiple freeze-thaw cycles).
- **Analysis:** Use Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) to analyze the samples at predetermined time points. Monitor for the parent compound and any potential degradation products.
- **Decision:** Based on the results, establish a lab-specific protocol that ensures compound integrity.

Frequently Asked Questions

Q1: There is a conflict in the recommended storage temperature. Should I store Tyrphostin 23 at 2-8°C or -20°C?

- **A1:** Both are valid, but **-20°C is the more conservative and likely safer option** for long-term storage of the powder, as it further minimizes the potential for any thermal degradation. The 2-8°C recommendation may refer to short-term storage of solutions or under specific contexts. When in doubt, follow the manufacturer's instructions on the Certificate of Analysis for your specific batch.

Q2: My experimental results with Tyrphostin 23 are inconsistent. Could compound degradation be the cause?

- **A2: Yes.** Given the known hydrolysis susceptibility of related Tyrphostins [3], degradation is a likely factor. You should:
 - Check how long your stock solution has been stored and under what conditions.
 - Prepare a fresh stock solution from powder stored at -20°C.
 - If possible, analyze an old sample via LC-MS to check for purity and the presence of degradation products.

Q3: How should I handle Tyrphostin 23 solutions for cell culture work?

- **A3:** Always use fresh stock solutions where possible. If you must store a stock solution, aliquot it into small, single-use vials to avoid repeated freeze-thaw cycles. Store these aliquots at -20°C or lower. When thawing, allow the vial to come to room temperature inside a sealed container to prevent water condensation, which could accelerate hydrolysis.

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References

1. AG 18 - Safety Data Sheet [chemicalbook.com]
2. AG-18|118409-57-7|MSDS [dcchemicals.com]
3. Development and validation of an LC-MS/MS method for ... [sciencedirect.com]

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